

4-Iodopiperidine hydrochloride safety and handling

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Compound of Interest

Compound Name: **4-Iodopiperidine hydrochloride**

Cat. No.: **B2615421**

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An In-depth Technical Guide to the Safe Handling of **4-Iodopiperidine Hydrochloride**

Executive Summary

4-Iodopiperidine hydrochloride (CAS No. 1353979-67-5) is a vital heterocyclic intermediate in modern medicinal chemistry and drug development, frequently employed in the synthesis of complex pharmaceutical agents, particularly those targeting the central nervous system.[1][2] However, its utility is matched by significant toxicological risks, primarily classified as "Toxic if swallowed" (H301).[3] This guide serves as a comprehensive technical resource for researchers, chemists, and drug development professionals, providing an in-depth framework for the safe handling, storage, and emergency management of this compound. The protocols herein are designed to establish a self-validating system of safety, grounded in authoritative data, to protect laboratory personnel and ensure experimental integrity.

Compound Identification and Physicochemical Properties

Accurate identification and understanding of a compound's physical properties are foundational to its safe handling. While comprehensive experimental data for **4-Iodopiperidine hydrochloride** is limited, the properties can be inferred from available data and analogous structures.

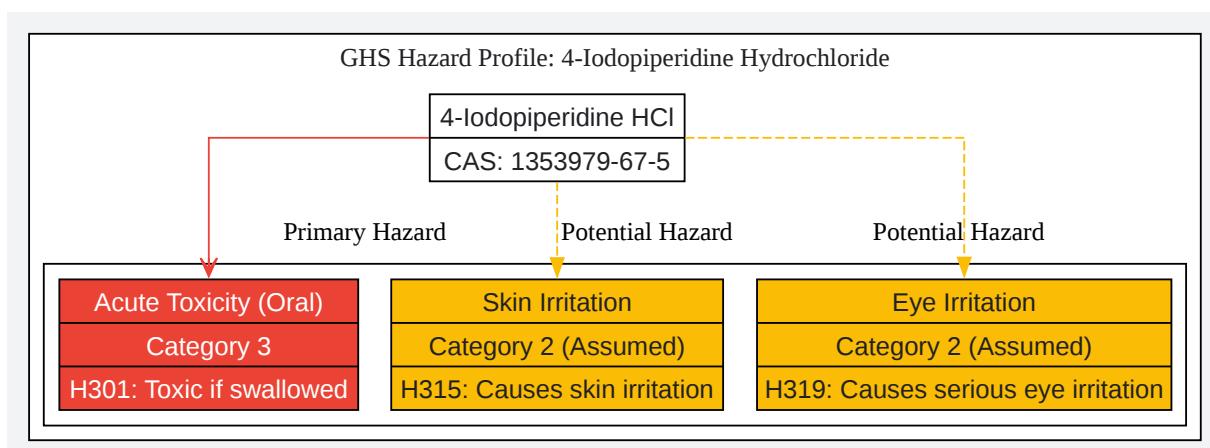
Property	Data	Source(s)
CAS Number	1353979-67-5	[3] [4] [5]
Molecular Formula	C ₅ H ₁₁ ClIN	[3] [6]
Molecular Weight	247.5 g/mol	[3] [6]
Appearance	White to off-white solid/crystalline powder (inferred)	[7]
Melting Point	Data not available; the related N-Boc-4-iodopiperidine melts at 44-51 °C.	[2] [8]
Solubility	Soluble in water (expected for hydrochloride salt); the related N-Boc analogue is slightly soluble in water and soluble in methanol.	[7] [9]

GHS Hazard Classification and Toxicological Profile

Under the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals, as adopted by OSHA, **4-Iodopiperidine hydrochloride** is categorized based on its acute toxicity. [\[10\]](#)[\[11\]](#)

Hazard Class	Category	Pictogram	Signal Word	Hazard Statement	Source(s)
Acute Toxicity (Oral)	Category 3		Danger	H301: Toxic if swallowed	[3]
Skin Corrosion/Irritation	Category 2 (Assumed)		Warning	H315: Causes skin irritation	[8]
Serious Eye Damage/Irritation	Category 2 (Assumed)		Warning	H319: Causes serious eye irritation	[8]

Causality of Hazards: The primary and most severe hazard is acute oral toxicity.[3] The classification "Toxic if swallowed" indicates that small quantities of the substance can cause death or serious organ damage if ingested.[12][13] While specific LD₅₀ data is not published for this compound, this classification implies a high degree of toxicity. The piperidine scaffold itself can exhibit biological activity, and the presence of iodine, a heavy halogen, can further modulate this toxicity.[7] Skin and eye irritation are common hazards for amine hydrochlorides and halogenated organic compounds, arising from their ability to disrupt cell membranes and proteins upon contact.[8]



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Caption: GHS Hazard Profile for **4-Iodopiperidine Hydrochloride**.

Engineering Controls and Personal Protective Equipment (PPE)

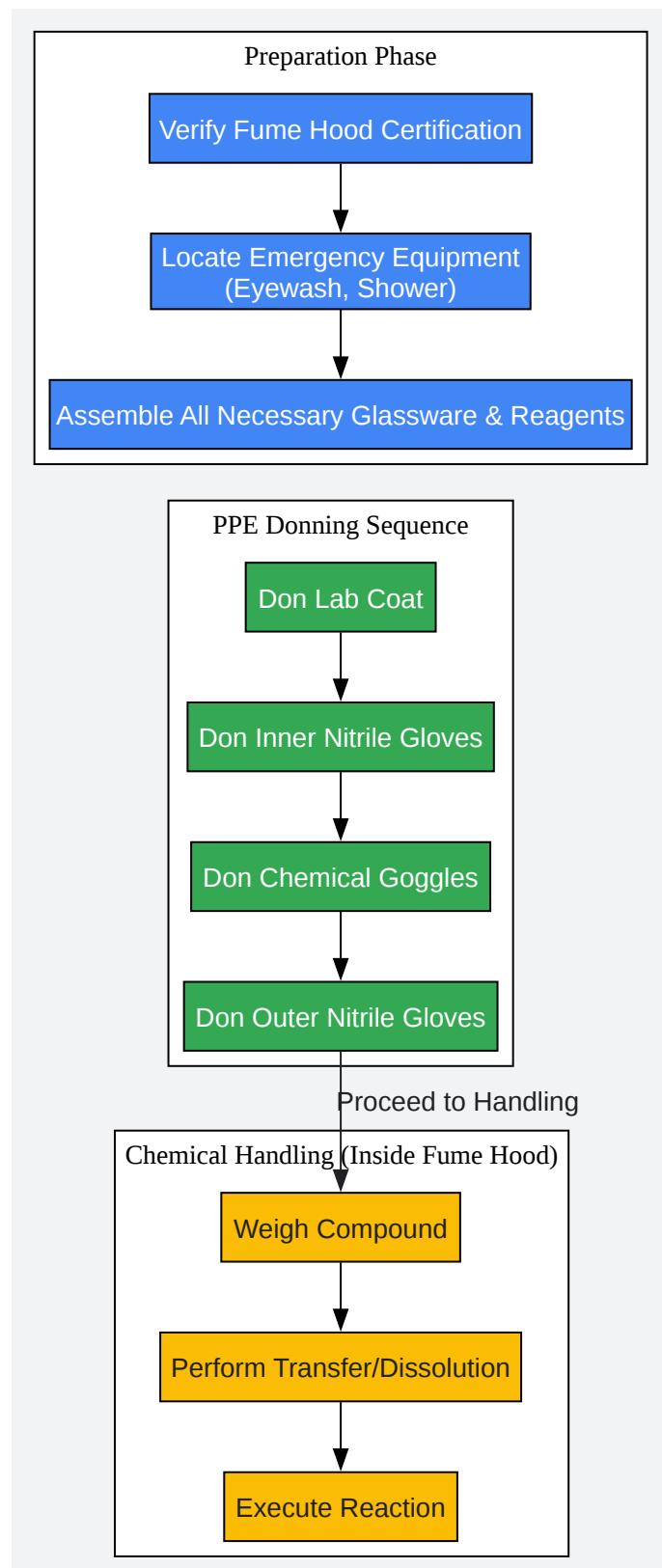
To mitigate the identified hazards, a multi-layered system of controls is required, starting with engineering controls and supplemented by rigorous PPE protocols.

Engineering Controls:

- Certified Chemical Fume Hood: All manipulations of **4-Iodopiperidine hydrochloride**, including weighing, transfers, and additions to reaction vessels, must be performed inside a certified chemical fume hood. This is the primary engineering control to prevent inhalation of any dust or aerosols.[14]
- Proximity to Safety Equipment: The workstation must be in close proximity to a safety shower and an eyewash station.[8]

Personal Protective Equipment (PPE): A complete PPE ensemble is mandatory. The selection of specific materials is critical for chemical resistance.

- Hand Protection: Wear double-layered nitrile gloves. Nitrile provides good resistance to a range of chemicals. The outer glove should be removed and replaced immediately upon any suspected contamination. Always inspect gloves for integrity before use.[8]
- Eye Protection: Chemical safety goggles that provide a complete seal around the eyes are required. Standard safety glasses do not offer sufficient protection against potential splashes or fine dust.[8]
- Body Protection: A flame-resistant laboratory coat, fully fastened, is required.
- Respiratory Protection: Not typically required when work is conducted within a certified fume hood. However, a NIOSH-approved respirator with particulate filters may be necessary for emergency situations or if there is a failure of engineering controls.[8]

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Caption: Workflow for Preparation and Safe Handling.

Standard Operating Procedures for Safe Handling

Adherence to a strict, step-by-step protocol is crucial to minimize exposure risk.

- Preparation: Before retrieving the compound, complete all steps in the "Preparation Phase" and "PPE Donning Sequence" outlined in the workflow diagram above.
- Weighing:
 - Place a tared weigh boat on an analytical balance inside the chemical fume hood.
 - Carefully transfer the approximate amount of **4-Iodopiperidine hydrochloride** from the stock container to the weigh boat using a clean spatula.
 - Securely close the stock container immediately.
 - Record the exact weight.
- Dissolution/Transfer:
 - Gently add the weighed solid to the reaction vessel or solvent-containing flask.
 - Use a small amount of the reaction solvent to rinse the weigh boat, ensuring a complete quantitative transfer.
 - Dispose of the weigh boat and any contaminated items (e.g., weighing paper) into a designated solid hazardous waste container.
- Post-Handling:
 - After completing the task, decontaminate the spatula and any surfaces with an appropriate solvent.
 - Remove outer gloves and dispose of them in the solid hazardous waste.
 - Remove remaining PPE in the correct order (lab coat, goggles, inner gloves).
 - Wash hands thoroughly with soap and water.^[8]

Storage and Stability

Proper storage is essential to maintain the compound's purity and prevent hazardous situations.

- Storage Conditions: Store at 2-8°C in a dark, dry, and well-ventilated area.[3] The container must be kept tightly sealed.
- Causality: The recommendation for cold and dark storage is due to the potential light and heat sensitivity of the carbon-iodine bond. Exposure can lead to degradation, releasing free iodine and compromising sample integrity. The hydrochloride salt form can be hygroscopic; hence, a dry environment and a tight seal are critical.
- Incompatibilities: Keep away from strong oxidizing agents and strong acids.[8]

Emergency Procedures

Immediate and correct response to an emergency can significantly mitigate harm.

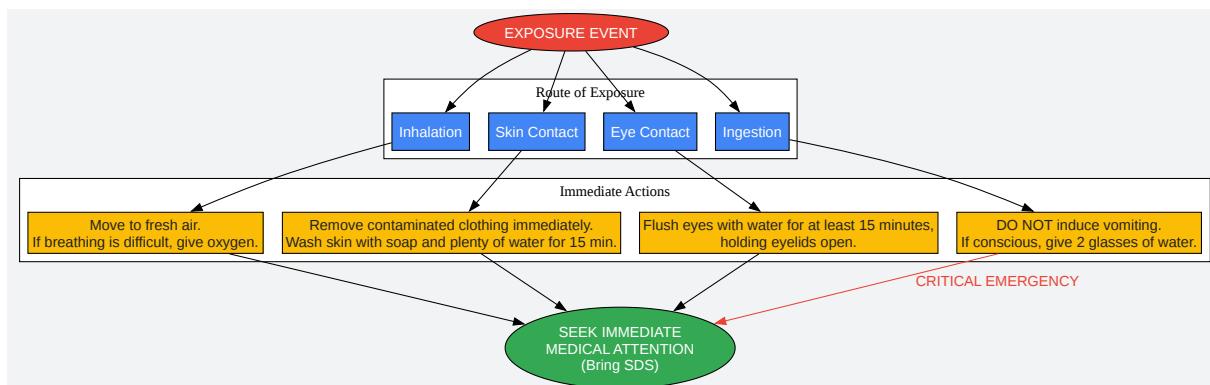
Spill Response:

- Evacuate: Alert personnel in the immediate area and evacuate if the spill is large or outside of a containment device.
- Contain: If the spill is a small amount of solid within the fume hood, use an absorbent material (e.g., sand or vermiculite) to cover it. Do not use combustible materials like paper towels.
- Clean-up: Carefully sweep the contained material and absorbent into a designated hazardous waste container. Decontaminate the area with detergent and water. Avoid creating dust.[8][14]
- PPE: Full PPE, including respiratory protection if outside a fume hood, must be worn during cleanup.

Fire Response:

- The compound itself is not highly flammable, but thermal decomposition can release hazardous gases like carbon oxides, nitrogen oxides, and hydrogen iodide/chloride.[8]
- For small fires, use a dry chemical, carbon dioxide, or foam extinguisher.
- Firefighters must wear self-contained breathing apparatus (SCBA).[8]

First Aid Measures: The following flowchart outlines the critical first-aid steps. Medical attention is mandatory in all exposure scenarios.



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Caption: Emergency First Aid Response Flowchart.

Decontamination and Waste Disposal

All waste generated from the use of **4-Iodopiperidine hydrochloride** is considered hazardous.

- Waste Segregation: Maintain separate, clearly labeled, and sealed containers for:
 - Solid waste (contaminated gloves, weigh boats, absorbent materials).
 - Liquid waste (reaction mother liquors, decontamination rinsates).
- Decontamination: Decontaminate glassware by rinsing with a suitable solvent (e.g., methanol), collecting the rinsate as hazardous liquid waste. Follow with a standard wash with detergent and water.
- Disposal: All waste must be disposed of through an approved hazardous waste management program, in accordance with local, state, and federal regulations.^[8] Do not empty into drains or mix with other waste streams unless explicitly permitted.^[14]

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